

molecular weight and formula of 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

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Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

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In-Depth Technical Guide: 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4**, an isotopically labeled compound of significant interest in pharmaceutical research and development. This document is intended for an audience with a technical background in chemistry and pharmacology.

Core Compound Data

2-(5-Mercaptotetrazole-1-yl)ethanol-d4 is the deuterated form of 2-(5-Mercaptotetrazole-1-yl)ethanol. The incorporation of four deuterium atoms into the ethanol group provides a valuable tool for various research applications, including metabolic studies and as an internal standard in analytical assays.

Quantitative Data Summary

For clarity and comparative purposes, the molecular formula and weight of both the deuterated and non-deuterated forms of the compound are presented below.

Compound	Molecular Formula	Molecular Weight (g/mol)
2-(5-Mercaptotetrazole-1-yl)ethanol-d4	C3H2D4N4OS	150.2[1][2]
2-(5-Mercaptotetrazole-1-yl)ethanol	C3H6N4OS	146.17[3][4]

Applications and Research Context

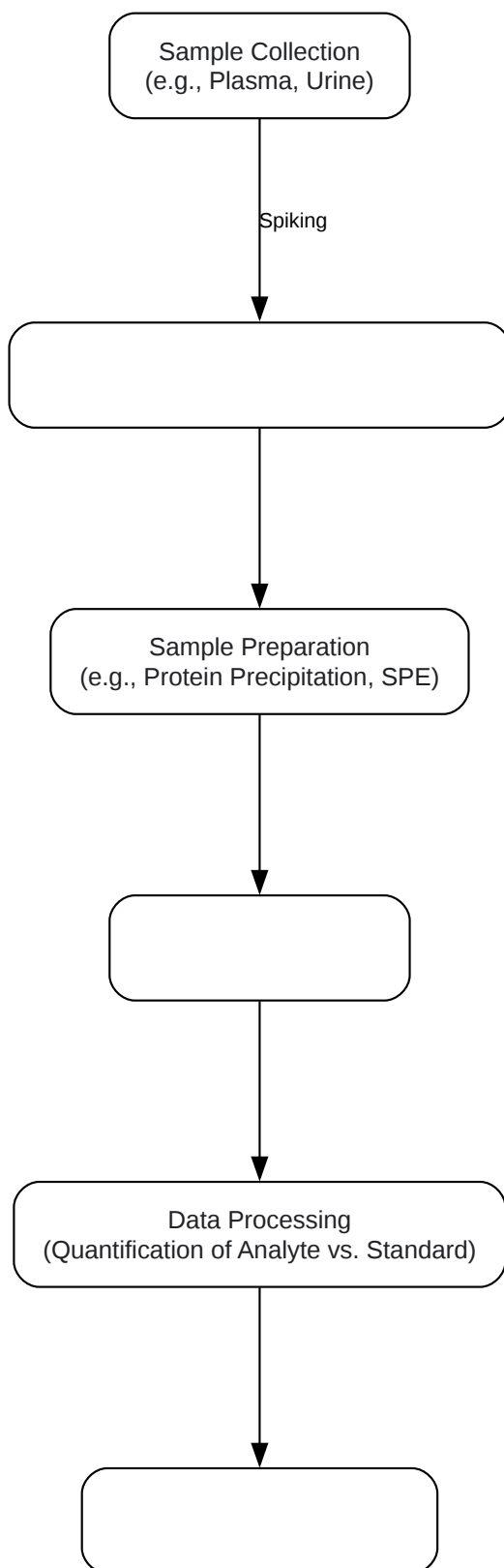
The non-deuterated analog, 2-(5-Mercaptotetrazole-1-yl)ethanol, serves as a key intermediate in the synthesis of the beta-lactam antibiotic, Flomoxef.[1][5] Furthermore, it has been identified as a metabolite of Flomoxef and exhibits inhibitory activity against vitamin K-dependent glutamylcarboxylase.[1][5] The deuterated form, **2-(5-Mercaptotetrazole-1-yl)ethanol-d4**, is primarily utilized in pharmacokinetic and metabolic studies of Flomoxef and related compounds, where its distinct mass allows it to be differentiated from its non-deuterated counterpart.

Experimental Protocols

While specific experimental protocols for the direct use of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** are not extensively detailed in publicly available literature, its primary application is as an internal standard in analytical methods such as liquid chromatography-mass spectrometry (LC-MS) for the quantification of 2-(5-Mercaptotetrazole-1-yl)ethanol or Flomoxef in biological matrices.

A generalized workflow for such an application is outlined below.

Logical Workflow for Quantification using a Deuterated Standard



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Fig. 1: Generalized workflow for using 2-(5-Mercaptotetrazole-1-yl)ethanol-d4 as an internal standard.

This diagram illustrates a typical bioanalytical workflow. The process begins with the collection of a biological sample, to which a known amount of the deuterated internal standard is added. Following sample preparation to remove interfering substances, the sample is analyzed by LC-MS/MS. The distinct mass-to-charge ratio of the deuterated standard allows for its separate detection from the endogenous analyte. By comparing the signal intensity of the analyte to that of the internal standard, precise quantification can be achieved, which is crucial for pharmacokinetic studies and metabolite identification.

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